

Sulfo-Cy5-Maleimide: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Sulfo-Cy5-Mal

Cat. No.: B12365050

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the chemical properties, structure, and applications of **Sulfo-Cy5-Maleimide**, a key reagent in bioconjugation and fluorescence-based assays. This document details its chemical characteristics, provides protocols for its use in labeling biomolecules, and illustrates key processes through structural and workflow diagrams.

Core Chemical Properties

Sulfo-Cy5-Maleimide is a water-soluble, far-red fluorescent dye engineered for the selective labeling of sulfhydryl groups in proteins, peptides, and other thiol-containing molecules.^{[1][2][3]} The presence of sulfonate groups enhances its hydrophilicity, making it particularly suitable for labeling sensitive proteins in aqueous environments.^{[3][4][5]} Its fluorescence emission in the far-red spectrum is advantageous due to the low autofluorescence of biological specimens in this region.^{[1][2]}

Quantitative Data Summary

The following table summarizes the key quantitative properties of **Sulfo-Cy5-Maleimide**, compiled from various suppliers.

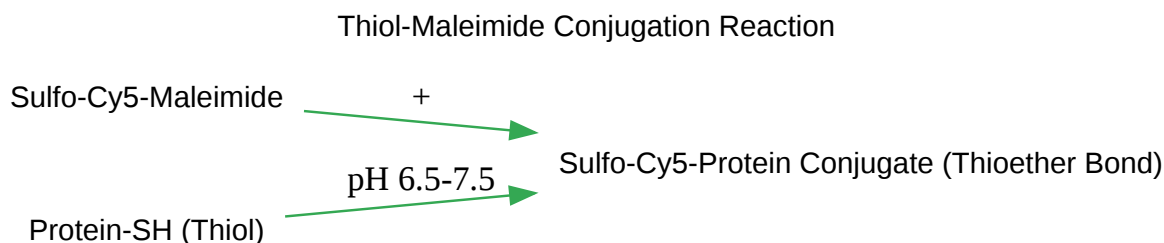
Property	Value	References
Molecular Formula	C ₃₈ H ₄₃ KN ₄ O ₉ S ₂	[3][6][7]
Molecular Weight	~803.00 - 872.26 g/mol	[1][3][6][7]
Excitation Maximum (λ _{ex})	646 - 648 nm	[1][6][7]
Emission Maximum (λ _{em})	662 - 671 nm	[1][6][7]
Extinction Coefficient	~250,000 - 271,000 cm ⁻¹ M ⁻¹	[1][6][7]
Fluorescence Quantum Yield	~0.2 - 0.28	[6][7]
Solubility	Water, DMSO, DMF	[1][6][7]
Purity	> 95%	[6][7]

Chemical Structure and Reaction Mechanism

The structure of **Sulfo-Cy5-Maleimide** consists of a cyanine dye core, which is responsible for its fluorescent properties, linked to a maleimide group. The maleimide is a thiol-reactive functional group that specifically and efficiently reacts with the sulfhydryl group of cysteine residues to form a stable thioether bond.[1][2][8]

Chemical structure of **Sulfo-Cy5-Maleimide**.

The reaction between the maleimide group of Sulfo-Cy5 and a thiol group from a biomolecule is a Michael addition. This reaction is most efficient at a pH range of 6.5-7.5.[8]



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Reaction of **Sulfo-Cy5-Maleimide** with a thiol group.

Experimental Protocols

The following is a generalized protocol for the labeling of proteins with **Sulfo-Cy5-Maleimide**. Optimization may be required for specific proteins and applications.

Protein Preparation and Disulfide Reduction

- Prepare Protein Solution: Dissolve the protein to be labeled in a degassed buffer at a pH of 7.0-7.5.[9] Suitable buffers include PBS, Tris, or HEPES, ensuring they do not contain thiols. [9] A typical protein concentration is 1-10 mg/mL.[9]
- Reduce Disulfide Bonds (Optional): If the protein contains disulfide bonds that need to be labeled, they must first be reduced. Add a 10-100 fold molar excess of a reducing agent like TCEP (tris(2-carboxyethyl)phosphine) to the protein solution. Incubate for 20-30 minutes at room temperature. If using DTT (dithiothreitol), it must be removed before adding the maleimide dye.

Labeling Reaction

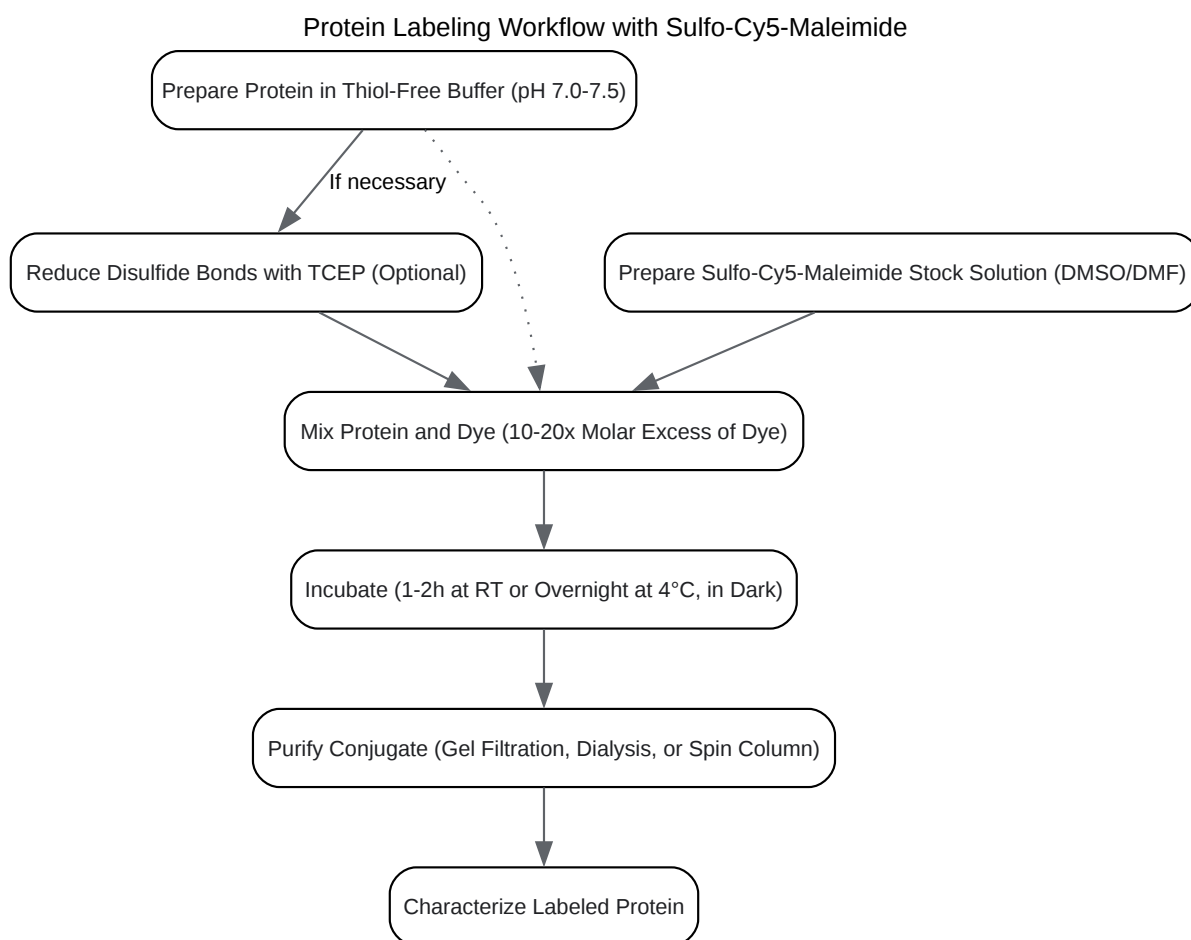
- Prepare Dye Stock Solution: Prepare a 10 mM stock solution of **Sulfo-Cy5-Maleimide** in anhydrous DMSO or DMF.
- Conjugation: Add the dye stock solution to the protein solution. A molar ratio of 10:1 to 20:1 (dye:protein) is a common starting point, but this should be optimized.
- Incubation: Incubate the reaction mixture for 1-2 hours at room temperature or overnight at 4°C, protected from light.[10][11]

Purification of the Conjugate

After the labeling reaction, it is crucial to remove the unreacted dye. This can be achieved through several methods:

- Gel Filtration/Size Exclusion Chromatography: This is a common method to separate the larger labeled protein from the smaller, unreacted dye molecules.[4][12]
- Dialysis: Effective for water-soluble dyes like **Sulfo-Cy5-Maleimide**.[4][9]
- Spin Columns: Convenient for small-scale purifications.[4]

Experimental Workflow



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General workflow for protein labeling.

Applications in Research and Development

The specific reactivity of **Sulfo-Cy5-Maleimide** with thiols, combined with its favorable spectroscopic properties, makes it a valuable tool in various applications:

- Fluorescence Microscopy: For visualizing and tracking proteins within cells and tissues.[3]
- Flow Cytometry: For the identification and sorting of labeled cells.[3]
- Protein Labeling: To create fluorescently tagged proteins for use in immunoassays, western blotting, and other biochemical analyses.[3]
- In Vivo Imaging: The far-red emission of Cy5 allows for deeper tissue penetration and reduced background, making it suitable for small animal imaging studies.[13]

Storage and Handling

For optimal stability, **Sulfo-Cy5-Maleimide** should be stored at -20°C in the dark and desiccated.[3][4][7] When stored correctly, it is stable for at least 24 months.[4] Stock solutions in anhydrous DMSO or DMF can be stored at -20°C for up to one month. Avoid prolonged exposure to light.[4]

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